Application Notes and Protocols: Selecting the Appropriate ADOS-2 Module

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Introduction

The Autism Diagnostic Observation Schedule, Second Edition (**ADOS**-2) is a semi-structured, standardized assessment considered a "gold standard" for the observational assessment of individuals suspected of having an autism spectrum disorder (ASD).[1][2][3] The instrument is composed of five distinct modules, each tailored to a specific chronological age and level of expressive language.[4][5] Selecting the correct module is a critical first step for a valid administration, as using an inappropriate module can lead to invalid scores.[6] These notes provide a detailed protocol and data summary to guide researchers, scientists, and drug development professionals in the appropriate selection of an **ADOS**-2 module. The administration of the **ADOS**-2 should be conducted by a trained clinician as part of a comprehensive evaluation.[1][5]

Data Presentation: ADOS-2 Module Selection Criteria

The selection of one of the five **ADOS**-2 modules is based on the individual's chronological age and their expressive language ability.[4][7] The following table summarizes the specific criteria for each module.

Module	Chronological Age	Expressive Language Level
Toddler Module	12 to 30 months	Does not consistently use phrase speech.[4][7]
Module 1	31 months and older	Does not consistently use phrase speech.[4][7]
Module 2	Any age	Uses phrase speech but is not verbally fluent.[4][7]
Module 3	Children and young adolescents	Verbally fluent.[4][7]
Module 4	Older adolescents and adults	Verbally fluent.[4][7]

Experimental Protocol for Module Selection

This protocol outlines the systematic process for determining the appropriate **ADOS**-2 module for an individual. The assessment typically requires 40 to 60 minutes to administer.[4][7]

Objective: To accurately select one of the five **ADOS**-2 modules based on the examinee's age and expressive language skills to ensure a valid assessment of ASD-related behaviors.

Personnel: This protocol must be carried out by a clinician with specific training in **ADOS**-2 administration and interpretation.[3][5]

Methodology:

Step 1: Determine Chronological Age 1.1. Obtain the individual's date of birth and the date of the planned assessment. 1.2. Calculate the individual's precise chronological age in months. 1.3. This initial age determination will narrow the potential module choices, particularly for toddlers and young children. For example, individuals between 12 and 30 months are candidates for the Toddler Module, while those 31 months and older are candidates for Module 1, provided they meet the language criteria.[4][8]

Step 2: Assess Expressive Language Level 2.1. The most critical step is to determine the individual's current level of expressive language. This is not a formal language assessment but

a clinical judgment based on observation and language sampling. 2.2. Defining Language Levels:
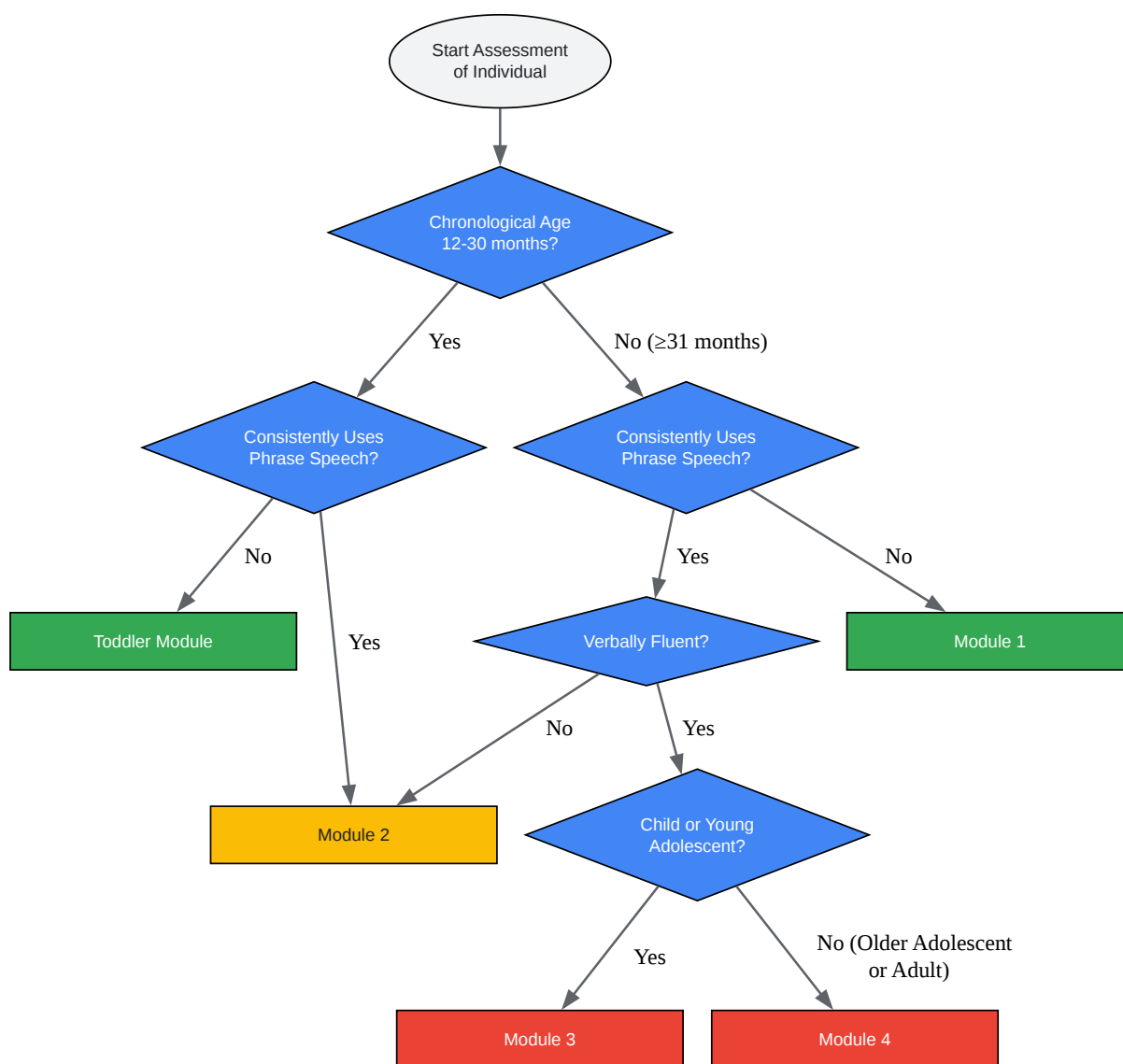
- Pre-verbal or Single Words (No Phrase Speech): The individual does not consistently use non-echoed, three-word phrases that include a verb. They may be nonverbal or primarily use single words to communicate.[9] This level corresponds to the Toddler Module or Module 1.
- Phrase Speech (Not Verbally Fluent): The individual consistently uses non-echoed phrases of three or more words and may use some simple sentences, but does not meet the criteria for verbal fluency.[4][10] This level corresponds to Module 2.
- Verbally Fluent: The individual can produce a range of sentence structures, including complex sentences that connect ideas with logical connections (e.g., using terms like "because" or "if").[11] Their grammar may have some errors, but their language is flexible and suitable for conversation. This level corresponds to Module 3 or Module 4.

Step 3: Apply Selection Criteria and Choose the Module 3.1. For individuals aged 12-30 months:

- If they do not consistently use phrase speech, select the Toddler Module.[4] 3.2. For individuals aged 31 months and older:
- If they do not consistently use phrase speech, select Module 1.[4] 3.3. For individuals of any age with phrase speech but not verbal fluency:
- Select Module 2.[4] 3.4. For verbally fluent individuals:
- If they are a child or young adolescent, select Module 3.[4]
- If they are an older adolescent or adult, select Module 4.[4] The distinction between Module 3 and 4 often relates to the appropriateness of tasks; Module 3 uses more toy-based activities, while Module 4 is more conversational.[11]

Visualization: Module Selection Workflow

The following diagram illustrates the decision-making process for selecting the correct **ADOS**-2 module.

Caption: Decision workflow for selecting the appropriate **ADOS**-2 module.

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